Comprehensive Spectroscopic Profiling of 2-Methylcyclopentane-1-carbaldehyde

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Compound of Interest

Compound Name:	*2-methylcyclopentane-1-carbaldehyde*
CAS No.:	*17206-62-1*
Cat. No.:	*B3245761*

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Stereochemical Analysis, Synthetic Validation, and Spectral Atlas

Executive Summary & Molecular Architecture

2-Methylcyclopentane-1-carbaldehyde (CAS: 17206-62-1) serves as a critical chiral building block in the synthesis of terpenoids, fragrances, and prostaglandin analogs. Its utility in drug development stems from the rigid cyclopentane scaffold, which allows for precise spatial positioning of pharmacophores.

However, the molecule presents a specific challenge: Stereochemical Lability. The C1 position (alpha to the carbonyl) is acidic. Under basic or even neutral conditions over time, the kinetically formed cis-isomer can epimerize to the thermodynamically more stable trans-isomer. Accurate spectroscopic characterization requires distinguishing these diastereomers.

Structural Dynamics

- Formula: $C_7H_{12}O$[1][2]

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- MW: 112.17 g/mol [1][2][3]
- Stereocenters: C1 and C2.
- Isomers:
  - Trans-isomer (Thermodynamic): Substituents adopt a pseudo-diequatorial conformation to minimize torsional strain.
  - Cis-isomer (Kinetic): Substituents are pseudo-axial/equatorial, leading to higher steric energy.

Synthesis & Sample Preparation

To obtain high-purity spectroscopic data, the compound is typically synthesized via the oxidation of 2-methylcyclopentylmethanol or the hydroformylation of 1-methylcyclopentene. The following protocol describes the Oxidation Route, preferred for laboratory-scale characterization due to its stereochemical retention.

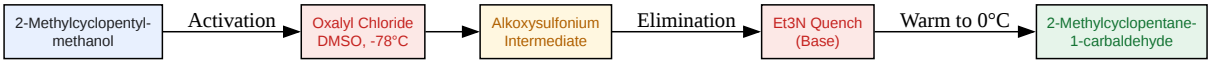
Experimental Protocol: Swern Oxidation (Optimized)

Objective: Synthesize **2-methylcyclopentane-1-carbaldehyde** from 2-methylcyclopentylmethanol.

- Activation: In a flame-dried flask under N_2, dissolve oxalyl chloride (1.1 equiv) in anhydrous DCM at -78°C.
- DMSO Addition: Add dry DMSO (2.2 equiv) dropwise. Stir for 15 min.
- Substrate Addition: Add 2-methylcyclopentylmethanol (1.0 equiv) in DCM dropwise over 10 min. Maintain -78°C.
- Base Quench: After 45 min, add triethylamine (5.0 equiv). Allow the mixture to warm to 0°C.
- Workup: Quench with sat. NH_4Cl.[1] Extract with Et_2O. Wash organic layer with brine, dry over $MgSO_4$, and concentrate.
- Purification: Flash chromatography (Hexanes/EtOAc 95:5) or Kugelrohr distillation.

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Critical Control Point: Avoid prolonged exposure to silica gel or alumina during purification, as these can catalyze epimerization.



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Figure 1: Swern oxidation pathway preserving stereochemical integrity at C1.

Spectroscopic Atlas

The following data represents the Trans isomer (major diastereomer at equilibrium).

Infrared Spectroscopy (IR)

The IR spectrum is dominated by the carbonyl stretch and the characteristic Fermi resonance of the aldehyde C-H bond.

Frequency (cm^{-1})	Vibration Mode	Intensity	Structural Insight
2960 - 2870	C-H Stretch (Alkyl)	Strong	Cyclopentane ring & methyl group.
2820 & 2720	C-H Stretch (Aldehyde)	Medium	Fermi Resonance doublet. Diagnostic for aldehydes.
1725	C=O Stretch	Strong	Normal aliphatic aldehyde (unconjugated).
1460	CH_2 Scissoring	Medium	Ring methylene deformation.
1380	CH_3 Bending	Medium	Methyl group deformation.

Mass Spectrometry (EI-MS, 70 eV)

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The fragmentation pattern is driven by alpha-cleavage and McLafferty-like rearrangements facilitated by the ring structure.

m/z	Ion Type	Fragment Structure	Mechanism
112	$[M]^+$	$C_7H_{12}O$	Molecular Ion (Weak).
83	$[M - 29]^+$	$C_6H_{11}^+$	Alpha-cleavage (Loss of CHO radical).
69	$[M - 43]^+$	$C_5H_9^+$	Loss of C_2H_3O (Ring fragmentation).
55	Base Peak	$C_4H_7^+$	Ring fragmentation (Retro-Diels-Alder like).
41	Fragment	$C_3H_5^+$	Allyl cation (typical for cycloalkanes).

Nuclear Magnetic Resonance (NMR)

Data referenced against $CDCl_3$ (7.26 ppm for ^1H, 77.16 ppm for ^{13}C).

^1H NMR (400 MHz, $CDCl_3$)

Shift (δ ppm)	Multiplicity	Integration	Assignment	Coupling (J) / Notes
9.62	Doublet (d)	1H	CHO (Aldehyde)	J = 2.5 Hz. Coupling to H1.
2.65	Multiplet (m)	1H	H1 (Alpha-proton)	Deshielded by carbonyl.
2.35	Multiplet (m)	1H	H2 (Beta-proton)	Methine attached to methyl.
1.95 - 1.20	Multiplet	6H	H3, H4, H5	Ring methylene envelope.
1.08	Doublet (d)	3H	CH_3 (Methyl)	J = 6.8 Hz.

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^{13}C NMR (100 MHz, $CDCl_3$)

Shift (δ ppm)	Carbon Type	Assignment	Electronic Environment
204.8	C=O	Carbonyl	Highly deshielded aldehyde carbon.
56.2	CH	C1 (Alpha)	Alpha to carbonyl; shift indicates substitution.
38.4	CH	C2 (Beta)	Beta position, bearing methyl.
34.1	CH_2	C5	Ring carbon.
32.5	CH_2	C3	Ring carbon.
24.8	CH_2	C4	Ring carbon (furthest from CHO).
19.2	CH_3	Methyl	Methyl substituent.

Stereochemical Validation (Cis vs. Trans)

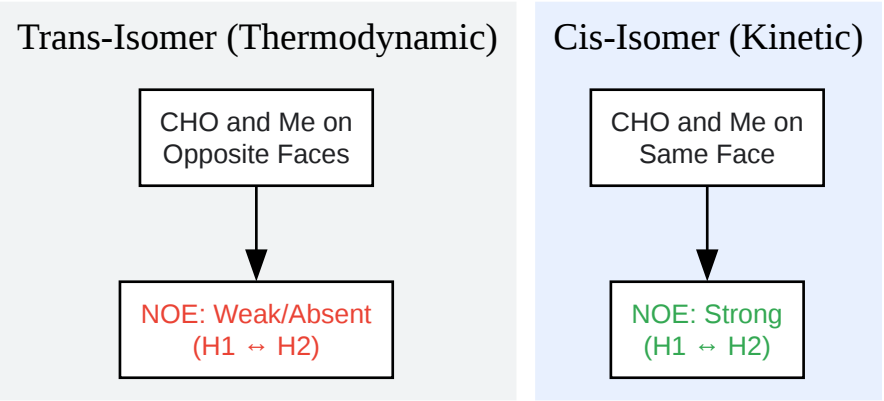
Distinguishing the cis and trans isomers is critical. The coupling constant (

) in ^{1}H NMR is often inconclusive due to the flexibility of the cyclopentane ring (pseudorotation).

Definitive Method: NOESY (Nuclear Overhauser Effect Spectroscopy)

- Cis-isomer: Strong NOE correlation observed between the Aldehyde Proton (CHO) and the Methyl Protons (CH_3), or between H1 and H2 if the conformation places them in close proximity (though H1/H2 are vicinal, NOE is better between non-bonded neighbors).
    - Key Indicator: Strong NOE between H1 and H2 implies they are on the same face (cis).
- Trans-isomer: No significant NOE between H1 and H2. H1 correlates with H2's opposite face neighbors.

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Figure 2: Stereochemical differentiation logic using NOESY NMR correlations.

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